

# Essential Safety and Logistical Information for Handling Murrangatin Diacetate

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## Compound of Interest

Compound Name: Murrangatin diacetate

Cat. No.: B15593822

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemical compounds such as **Murrangatin diacetate**. This guide provides essential, immediate safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to facilitate the safe handling of this compound.

## Physical and Chemical Properties

A summary of the known quantitative data for **Murrangatin diacetate** is presented below. It is important to note that comprehensive toxicity data is not currently available.

Property	Value	Source
CAS Number	51650-59-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C19H20O7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	360.4 g/mol	<a href="#">[1]</a>
Purity	>=98%	<a href="#">[1]</a>
Storage Temperature	2-8°C or -20°C (refrigerate or freeze, protected from air and light)	<a href="#">[1]</a> <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the primary defense against chemical exposure. The following equipment is mandatory when handling **Murrangatin diacetate**.[\[3\]](#)

PPE Category	Item	Specifications and Use Cases
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety glasses or chemical goggles. If splashing is possible, a face shield is also recommended. <a href="#">[1]</a> <a href="#">[4]</a>
Hand Protection	Chemical-Resistant Gloves	Protective gloves are required. The specific type should be chosen based on the potential for direct contact and the nature of the solvent being used. <a href="#">[1]</a> <a href="#">[5]</a>
Body Protection	Laboratory Coat/Clothing	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a>
Respiratory Protection	Dust Respirator	In cases of dust formation or inadequate ventilation, a dust respirator should be used. Always follow local and national regulations. <a href="#">[1]</a>

## Experimental Protocols

### Safe Handling Protocol:

- Engineering Controls: Whenever possible, handle **Murrangatin diacetate** in a laboratory fume hood to minimize inhalation exposure.[\[1\]](#) Use adequate general or local exhaust ventilation to keep airborne concentrations low.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)

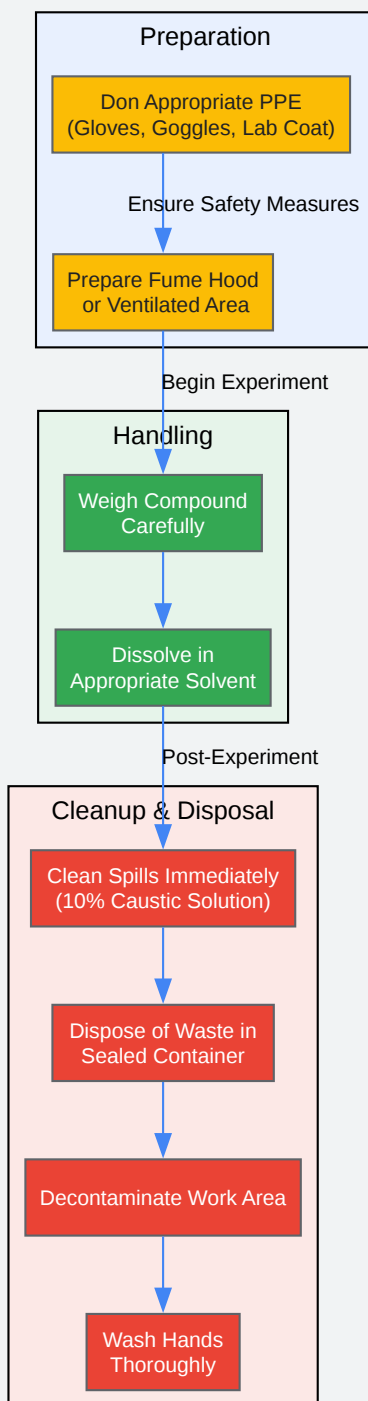
- Clothing: Remove any contaminated clothing and wash it before reuse.[\[1\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing, as well as ingestion and inhalation.[\[1\]](#)
- Ignition Sources: Keep the compound away from sources of ignition.[\[1\]](#)

#### Disposal Plan:

- Containment: In case of a spill, immediately sweep up the material and place it into a suitable, sealed container for disposal.[\[1\]](#)
- Decontamination: Decontaminate the spill site with a 10% caustic solution and ensure the area is well-ventilated until disposal is complete.[\[1\]](#)
- Environmental Precautions: Do not allow the product to enter drains.[\[1\]](#)
- Regulatory Compliance: Dispose of **Murrangatin diacetate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#)

## Workflow for Safe Handling of Murrangatin Diacetate

## Safe Handling Workflow for Murrangatin Diacetate



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Caption: Workflow for the safe handling of **Murrangatin diacetate**.

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